

Essential Safety and Operational Guide for Handling Ret-IN-14

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Compound of Interest

Compound Name: **Ret-IN-14**
Cat. No.: **B11928071**

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This document provides immediate and essential safety, handling, and disposal information for **Ret-IN-14**, a potent RET inhibitor. The following procedural guidance is intended for researchers, scientists, and drug development professionals to ensure safe laboratory practices and operational efficiency.

Safety and Personal Protective Equipment (PPE)

The toxicological properties of **Ret-IN-14** have not been thoroughly investigated. Therefore, it is crucial to handle this compound with the utmost care, assuming it is hazardous. Engineering controls, such as a chemical fume hood or a biological safety cabinet, should be the primary means of controlling exposure. Adherence to the following personal protective equipment (PPE) guidelines is mandatory to minimize risk.

Recommended Personal Protective Equipment (PPE) for Handling **Ret-IN-14**:

| PPE Category | Item | Specifications and Rationale |
|------------------------|----------------------------------|--|
| Hand Protection | Double Nitrile Gloves | Wear two pairs of powder-free nitrile gloves. The outer glove should be removed immediately upon contamination. |
| Body Protection | Disposable Gown | A disposable, solid-front gown with tight-fitting cuffs is required to prevent skin contact. |
| Eye Protection | Safety Goggles with Side Shields | Protects eyes from splashes and dust. |
| Face Protection | Face Shield | To be worn in conjunction with safety goggles, especially when there is a risk of splashes of the compound in solution. |
| Respiratory Protection | N95 or N100 Respirator | A NIOSH-approved respirator is necessary when handling the powdered form of Ret-IN-14 to prevent inhalation of airborne particles. |

Chemical and Physical Properties

A summary of the known quantitative data for **Ret-IN-14** is provided below for easy reference.

| Property | Value |
|------------------|-----------------------|
| Chemical Formula | $C_{24}H_{23}FN_8O_4$ |
| Molecular Weight | 506.49 g/mol |
| CAS Number | 2755843-62-8 |

In Vitro Efficacy

Ret-IN-14 is a potent inhibitor of RET kinase and Bruton's tyrosine kinase (BTK).

| Target | IC ₅₀ (nM) |
|--------------------|-----------------------|
| RET (Wild Type) | <0.51 |
| RET (G810R mutant) | 9.3 |
| RET (V804M mutant) | 1.3 |
| BTK (Wild Type) | 9.2 |
| BTK (C481S mutant) | 15 |

Storage and Stability

Proper storage is critical to maintain the integrity of **Ret-IN-14**.

| Form | Storage Condition | Stability |
|---------|-------------------|-----------|
| Powder | -20°C | 2 years |
| In DMSO | 4°C | 2 weeks |
| In DMSO | -80°C | 6 months |

Experimental Protocols

The following are detailed methodologies for the preparation of stock solutions and for conducting a cell-based assay with **Ret-IN-14**.

Preparation of Ret-IN-14 Stock Solution

Objective: To prepare a high-concentration stock solution of **Ret-IN-14** in DMSO for use in in vitro experiments.

Materials:

- **Ret-IN-14** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, amber microcentrifuge tubes or vials
- Calibrated pipettes and sterile, filtered pipette tips

Procedure:

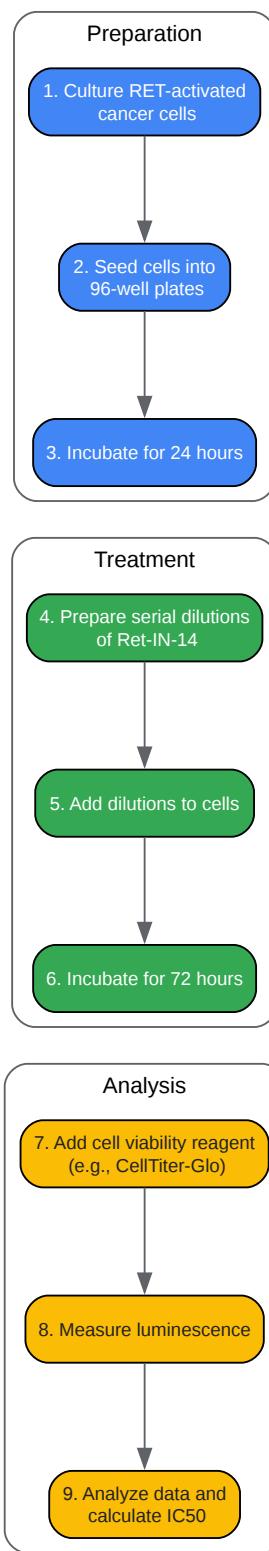
- Perform all steps in a certified chemical fume hood.
- Wear the full complement of prescribed PPE (double nitrile gloves, disposable gown, safety goggles, and a face shield).
- Allow the vial of **Ret-IN-14** powder to equilibrate to room temperature before opening to prevent condensation.
- Calculate the required volume of DMSO to achieve the desired stock concentration (e.g., 10 mM).
- Carefully add the calculated volume of anhydrous DMSO to the vial containing the **Ret-IN-14** powder.
- Cap the vial securely and vortex gently until the powder is completely dissolved. If necessary, sonicate briefly in a water bath to aid dissolution.
- Aliquot the stock solution into smaller, single-use volumes in sterile, amber microcentrifuge tubes to avoid repeated freeze-thaw cycles.
- Clearly label each aliquot with the compound name, concentration, date, and storage temperature.
- Store the aliquots at -80°C for long-term use or at 4°C for short-term use as per the stability data.

Cell-Based Assay Workflow

Objective: To assess the inhibitory effect of **Ret-IN-14** on the proliferation of a cancer cell line expressing a constitutively active form of the RET proto-oncogene.

Workflow Diagram:

Experimental Workflow for Cell-Based Assay

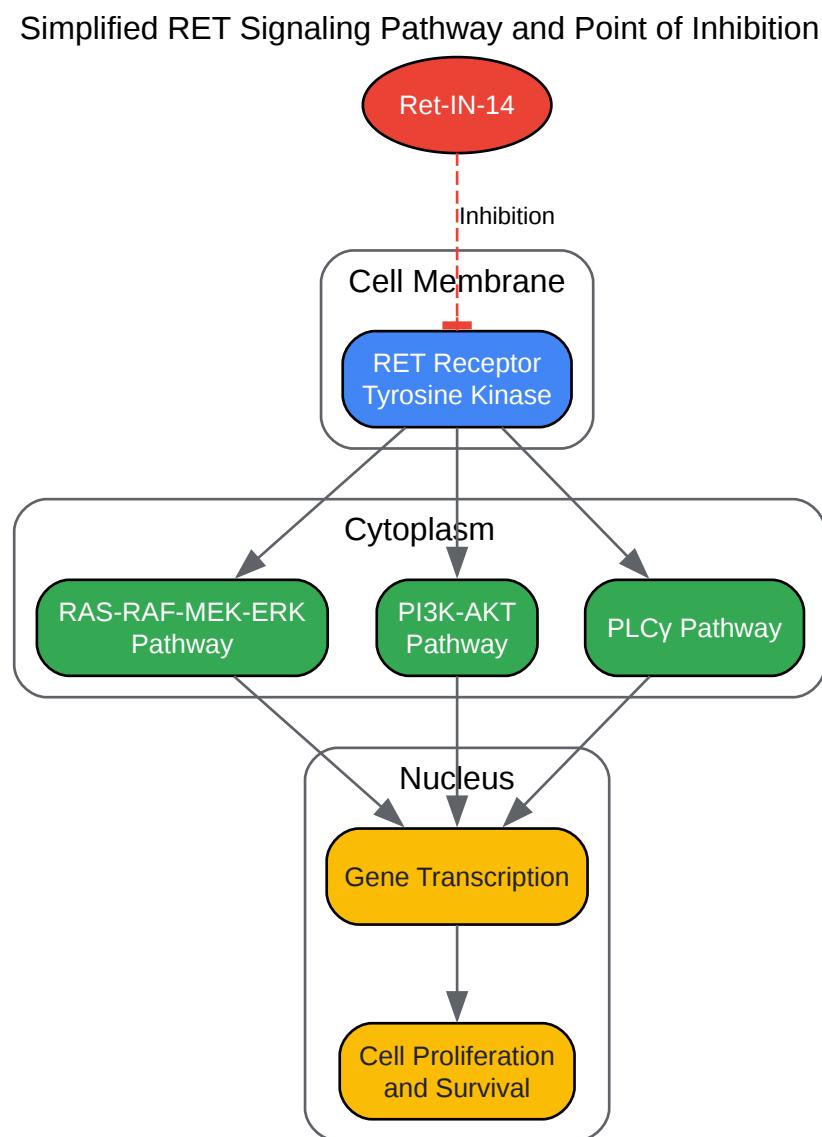
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Cell-Based Assay Workflow Diagram

RET Signaling Pathway

Ret-IN-14 exerts its therapeutic effect by inhibiting the rearranged during transfection (RET) receptor tyrosine kinase. Constitutive activation of the RET signaling pathway, through mutations or gene fusions, is a known driver of various cancers. Inhibition of RET blocks downstream signaling cascades that promote cell proliferation and survival.

Simplified RET Signaling Pathway:



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RET Signaling Pathway Inhibition by **Ret-IN-14**

Disposal Plan

All waste materials contaminated with **Ret-IN-14** must be treated as hazardous waste.

Operational Plan for Disposal:

- Solid Waste:
 - Contaminated PPE (gloves, gowns, etc.), plasticware (pipette tips, tubes), and any absorbent material used for spill cleanup should be collected in a dedicated, clearly labeled hazardous waste container.
 - Do not dispose of solid waste containing **Ret-IN-14** in regular laboratory trash.
- Liquid Waste:
 - Aqueous solutions containing **Ret-IN-14** should be collected in a designated, sealed, and clearly labeled hazardous waste container.
 - Do not pour any liquid waste containing this compound down the drain.
- Final Disposal:
 - All hazardous waste must be disposed of through a licensed hazardous material disposal company. Ensure compliance with all federal, state, and local regulations for hazardous waste disposal.
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